

Stearyl Palmitoleate as an Excipient in Drug Delivery: Application Notes and Protocols

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Compound of Interest

Compound Name: Stearyl palmitoleate

CAS No.: 108321-24-0

Cat. No.: B15549152

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Disclaimer: As of the latest literature review, specific studies detailing the use of **stearyl palmitoleate** as a primary excipient in drug delivery systems are not readily available. Therefore, the following application notes and protocols are presented as a theoretical guide for researchers, scientists, and drug development professionals interested in exploring its potential. The methodologies and data are based on established principles for similar lipid excipients, such as other wax esters, and should be adapted and optimized as part of a comprehensive experimental design.

Introduction to Stearyl Palmitoleate

Stearyl palmitoleate is the ester of stearyl alcohol and palmitoleic acid.[1][2] As a wax ester, it possesses lipophilic properties that make it a potential candidate for various pharmaceutical formulations. Its solid nature at room temperature suggests its utility in creating solid lipid nanoparticles (SLNs) and nanostructured lipid carriers (NLCs), which are effective vehicles for both poorly water-soluble and some hydrophilic drugs. These lipid-based systems can enhance drug solubility, improve bioavailability, and provide controlled or targeted drug release.

Physicochemical Properties of **Stearyl Palmitoleate**:

Property	Value	Reference
Molecular Formula	C34H66O2	[1][2]
Molecular Weight	506.9 g/mol	[1]
Appearance	Expected to be a waxy solid at room temperature	Inferred from properties of similar wax esters
Solubility	Insoluble in water; soluble in organic solvents	[3] (for stearyl palmitate)

Potential Applications in Drug Delivery

Based on its chemical structure and physical properties as a wax ester, **stearyl palmitoleate** could be investigated for the following applications in drug delivery:

- **Controlled Release Formulations:** The solid lipid matrix formed by **stearyl palmitoleate** could modulate the release of an encapsulated drug, providing a sustained therapeutic effect.
- **Enhancement of Oral Bioavailability:** For poorly water-soluble drugs, incorporation into a **stearyl palmitoleate**-based lipid nanoparticle system can improve their dissolution and subsequent absorption in the gastrointestinal tract.
- **Topical and Transdermal Delivery:** The occlusive nature of waxes can enhance skin hydration, which may improve the penetration of active pharmaceutical ingredients (APIs) into the skin layers.
- **Protection of Labile Drugs:** Encapsulation within a solid lipid matrix can protect sensitive APIs from degradation by light, moisture, or enzymatic activity.

Hypothetical Formulation Protocols

The following are theoretical protocols for the preparation of **stearyl palmitoleate**-based solid lipid nanoparticles (SLNs) and nanostructured lipid carriers (NLCs). These protocols are based on common high-shear homogenization and ultrasonication methods used for similar lipid excipients.

Protocol for Preparation of Stearyl Palmitoleate Solid Lipid Nanoparticles (SLNs)

This protocol describes a hypothetical procedure for formulating a model drug into SLNs where **stearyl palmitoleate** is the primary solid lipid.

Materials:

- **Stearyl Palmitoleate** (Solid Lipid)
- Model Drug (e.g., a poorly water-soluble API)
- Surfactant (e.g., Poloxamer 188, Tween® 80)
- Purified Water

Equipment:

- High-shear homogenizer (e.g., Ultra-Turrax®)
- Probe sonicator
- Water bath
- Magnetic stirrer with heating plate
- Particle size analyzer
- High-performance liquid chromatography (HPLC) system

Procedure:

- Preparation of the Lipid Phase:
 - Accurately weigh **stearyl palmitoleate** and the model drug.
 - Melt the **stearyl palmitoleate** by heating it 5-10°C above its melting point in a beaker placed in a water bath.

- Once melted, add the model drug to the molten lipid and stir continuously with a magnetic stirrer until a clear, homogenous lipid phase is obtained.
- Preparation of the Aqueous Phase:
 - Accurately weigh the surfactant and dissolve it in purified water.
 - Heat the aqueous phase to the same temperature as the lipid phase.
- Formation of the Pre-emulsion:
 - Add the hot aqueous phase to the hot lipid phase dropwise while continuously stirring with a high-shear homogenizer at a moderate speed (e.g., 5000-8000 rpm) for 5-10 minutes. This will form a coarse oil-in-water (o/w) pre-emulsion.
- Homogenization and Nanoparticle Formation:
 - Subject the pre-emulsion to high-pressure homogenization (if available) or probe sonication to reduce the particle size to the nanometer range.
 - For probe sonication, sonicate the pre-emulsion for a defined period (e.g., 10-15 minutes) with a specific amplitude, ensuring the sample is kept in an ice bath to prevent overheating.
- Cooling and Solidification:
 - Allow the resulting nanoemulsion to cool down to room temperature while stirring gently. The cooling process will cause the lipid to solidify, forming the solid lipid nanoparticles.
- Purification (Optional):
 - To remove any unencapsulated drug, the SLN dispersion can be subjected to dialysis or centrifugation followed by resuspension of the pellet.

Protocol for Preparation of Stearyl Palmitoleate-Based Nanostructured Lipid Carriers (NLCs)

This protocol outlines a hypothetical procedure for formulating NLCs, which includes a liquid lipid to create imperfections in the crystal lattice, potentially increasing drug loading and reducing drug expulsion during storage.

Materials:

- **Stearyl Palmitoleate** (Solid Lipid)
- Liquid Lipid (e.g., Oleic Acid, Miglyol® 812)
- Model Drug
- Surfactant (e.g., Poloxamer 188, Tween® 80)
- Purified Water

Equipment: Same as for SLN preparation.

Procedure:

- Preparation of the Lipid Phase:
 - Accurately weigh **stearyl palmitoleate**, the liquid lipid, and the model drug. A common ratio of solid lipid to liquid lipid to start with could be 70:30 or 80:20 (w/w).
 - Heat the solid and liquid lipids together 5-10°C above the melting point of the solid lipid in a water bath.
 - Add the model drug to the molten lipid mixture and stir until a homogenous solution is formed.
- Preparation of the Aqueous Phase:
 - Prepare the aqueous surfactant solution and heat it to the same temperature as the lipid phase.
- Formation of the Pre-emulsion:

- Add the hot aqueous phase to the hot lipid phase under high-shear homogenization (e.g., 5000-8000 rpm) for 5-10 minutes to form a coarse o/w pre-emulsion.
- Homogenization and Nanoparticle Formation:
 - Homogenize the pre-emulsion using a probe sonicator or high-pressure homogenizer to achieve the desired nanoparticle size.
- Cooling and Solidification:
 - Cool the resulting nanoemulsion to room temperature with gentle stirring to allow the lipid matrix to solidify, forming the NLCs.

Hypothetical Characterization Data

The following tables present hypothetical data for the characterization of the formulated SLNs and NLCs. These values are illustrative and would need to be determined experimentally.

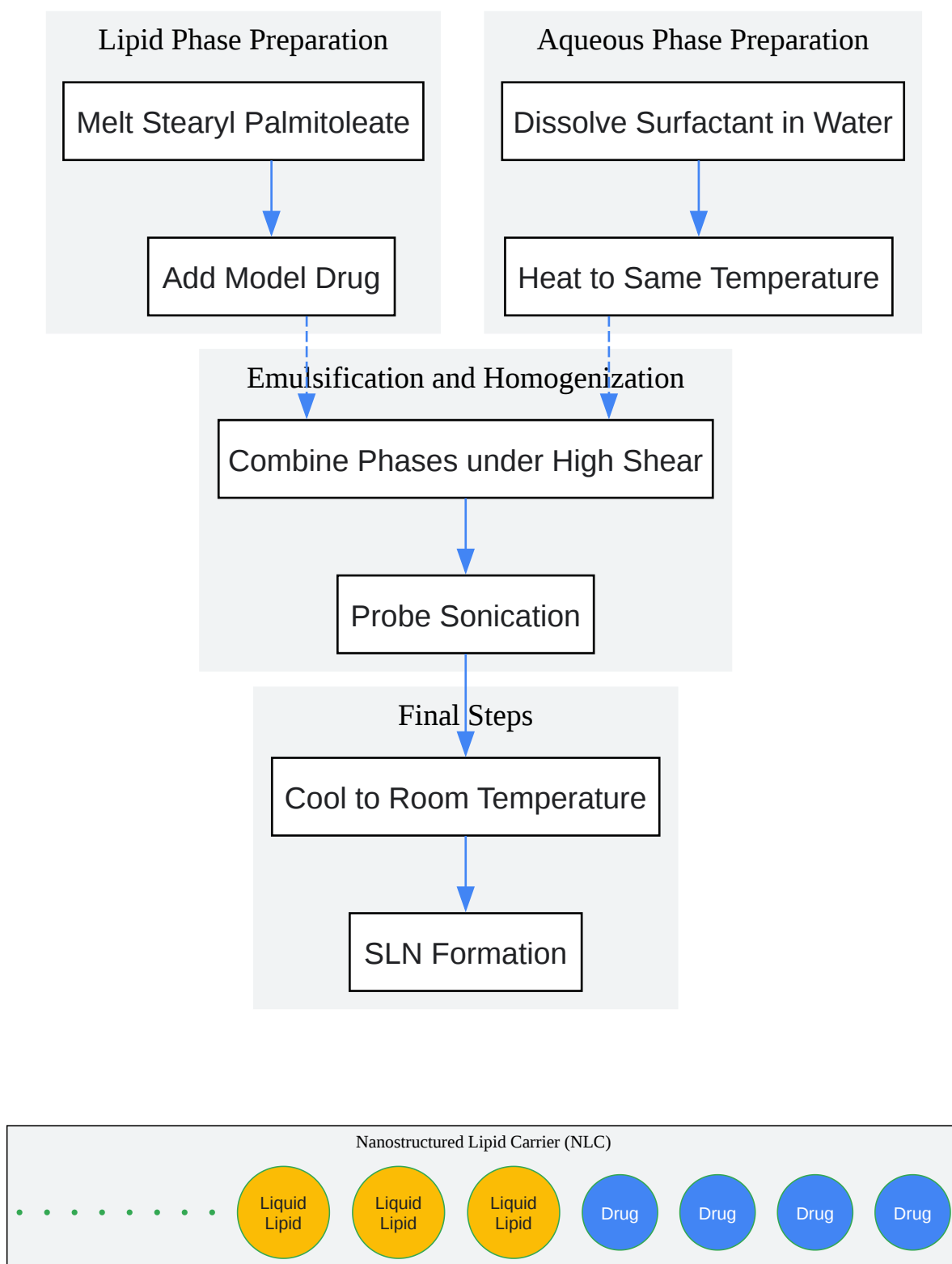
Table 1: Hypothetical Physicochemical Properties of **Stearyl Palmitoleate**-Based Nanoparticles

Formulation Code	Lipid Composition (Solid:Liquid)	Particle Size (nm)	Polydispersity Index (PDI)	Zeta Potential (mV)
SLN-1	Stearyl Palmitoleate (100:0)	250 ± 15	0.28 ± 0.03	-25.5 ± 2.1
NLC-1	Stearyl Palmitoleate:Oleic Acid (80:20)	210 ± 12	0.22 ± 0.02	-28.3 ± 1.8
NLC-2	Stearyl Palmitoleate:Oleic Acid (70:30)	180 ± 10	0.19 ± 0.02	-30.1 ± 2.5

Table 2: Hypothetical Drug Loading and Encapsulation Efficiency

Formulation Code	Drug Loading (%)	Encapsulation Efficiency (%)
SLN-1	4.5 ± 0.5	85 ± 4
NLC-1	6.8 ± 0.6	92 ± 3
NLC-2	8.2 ± 0.7	95 ± 2

Visualizations



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References

- 1. Stearyl palmitoleate | C₃₄H₆₆O₂ | CID 5365187 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. Stearyl Palmitate | C₃₄H₆₈O₂ | CID 75778 - PubChem [pubchem.ncbi.nlm.nih.gov]
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